

# Troubleshooting unexpected results in Celesticetin mechanism of action studies

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## Compound of Interest

Compound Name: *Celesticetin*

Cat. No.: *B1231600*

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## Technical Support Center: Celesticetin Mechanism of Action Studies

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals investigating the mechanism of action of **Celesticetin**.

### Frequently Asked Questions (FAQs)

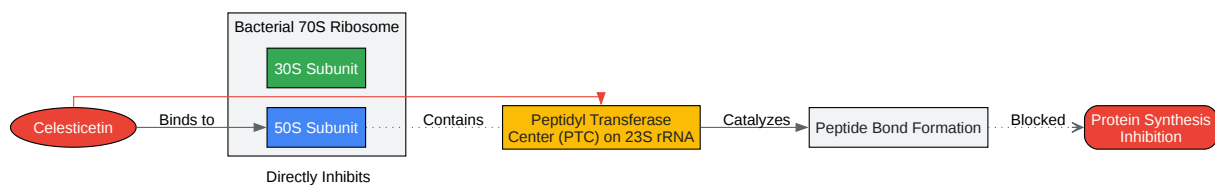
Q1: What is the primary mechanism of action for **Celesticetin**? A1: **Celesticetin** is a lincosamide antibiotic that inhibits protein synthesis in bacteria.[1][2] Its primary mechanism is the inhibition of the peptidyl transferase reaction, a critical step in peptide bond formation.[3] It acts on the 50S subunit of the prokaryotic ribosome.[1]

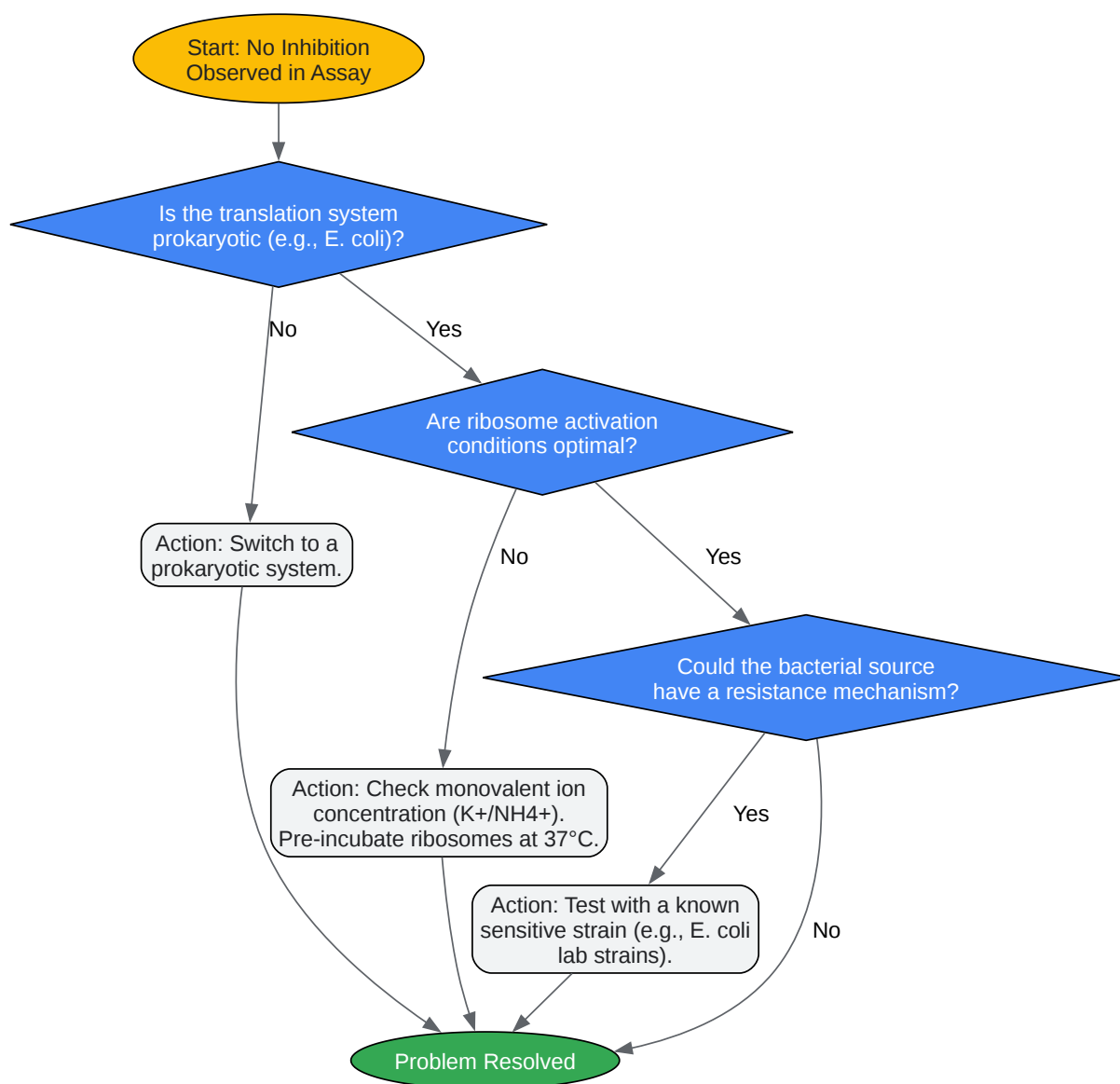
Q2: Where does **Celesticetin** bind on the ribosome? A2: **Celesticetin** binds within the peptidyl transferase center (PTC) on the large ribosomal subunit. Chemical footprinting studies have shown that it alters the chemical reactivity of specific nucleotide residues within the central loop of domain V of the 23S rRNA.[3] These residues include A2058, A2059, A2062, A2451, and G2505, which are crucial for peptidyltransferase activity.

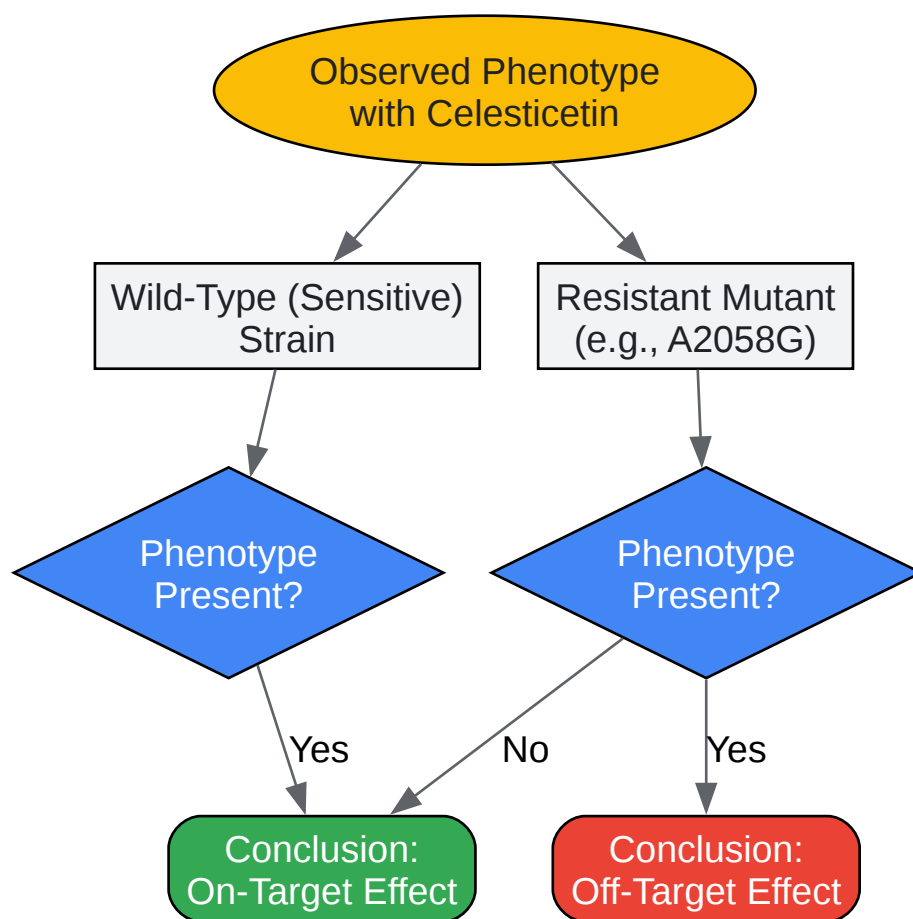
Q3: Does **Celesticetin** inhibit both prokaryotic and eukaryotic ribosomes? A3: **Celesticetin** selectively inhibits prokaryotic (70S) ribosomes and is generally ineffective against eukaryotic (80S) ribosomes. This specificity is due to structural differences in the ribosomes between

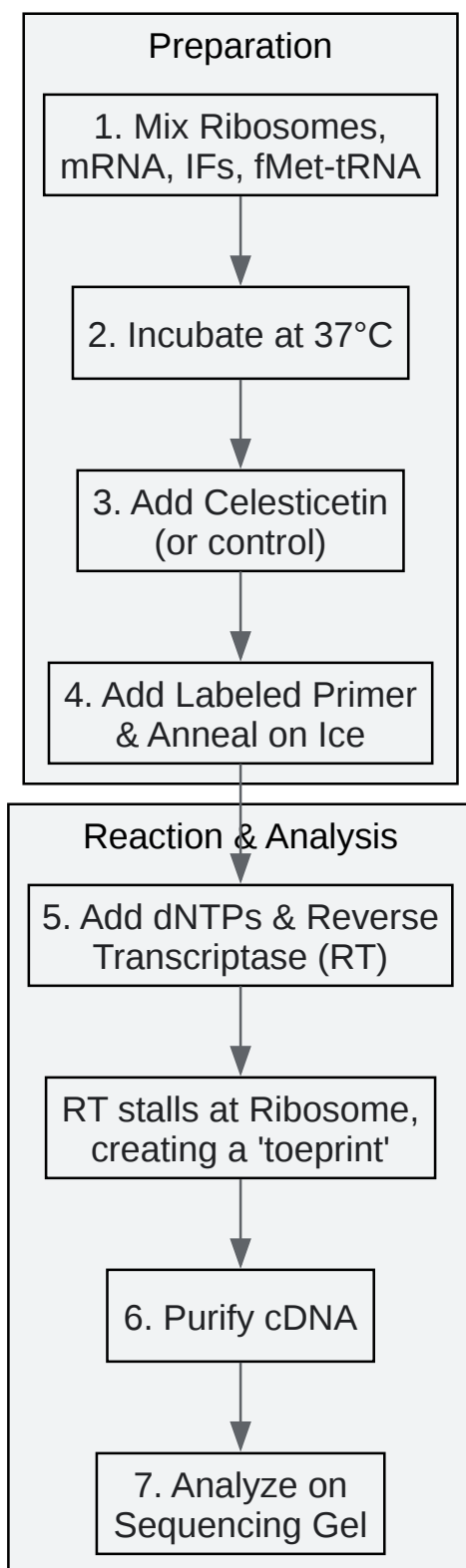
these domains of life. Using a eukaryotic system (e.g., rabbit reticulocyte lysate) in an in vitro translation assay will likely show no inhibition by **Celesticetin**.

## Celesticetin's Mechanism of Action Pathway









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## References

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